

cephalexin zwitterion properties isoelectric point

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cephalexin

CAS No.: 15686-71-2

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Cephalexin's Properties at Different pH

Property	Acidic pH (below pI)	At Isoelectric Point (pI ~4.5-4.7)	Alkaline pH (above pI)
Predominant Net Charge	Cationic (Positive) [1]	Neutral (Zwitterion) [1]	Anionic (Negative) [1]
Solubility	Higher (Ionic form) [1]	Lower (Neutral form) [1]	Higher (Ionic form) [1]
Chemical Stability	Chemically sensitive, can lead to degradation [1]	More stable	Chemically sensitive, can lead to degradation [1]

Experimental Determination of pI and Zwitterionic Nature

The isoelectric point and zwitterionic behavior can be confirmed through several experimental methods:

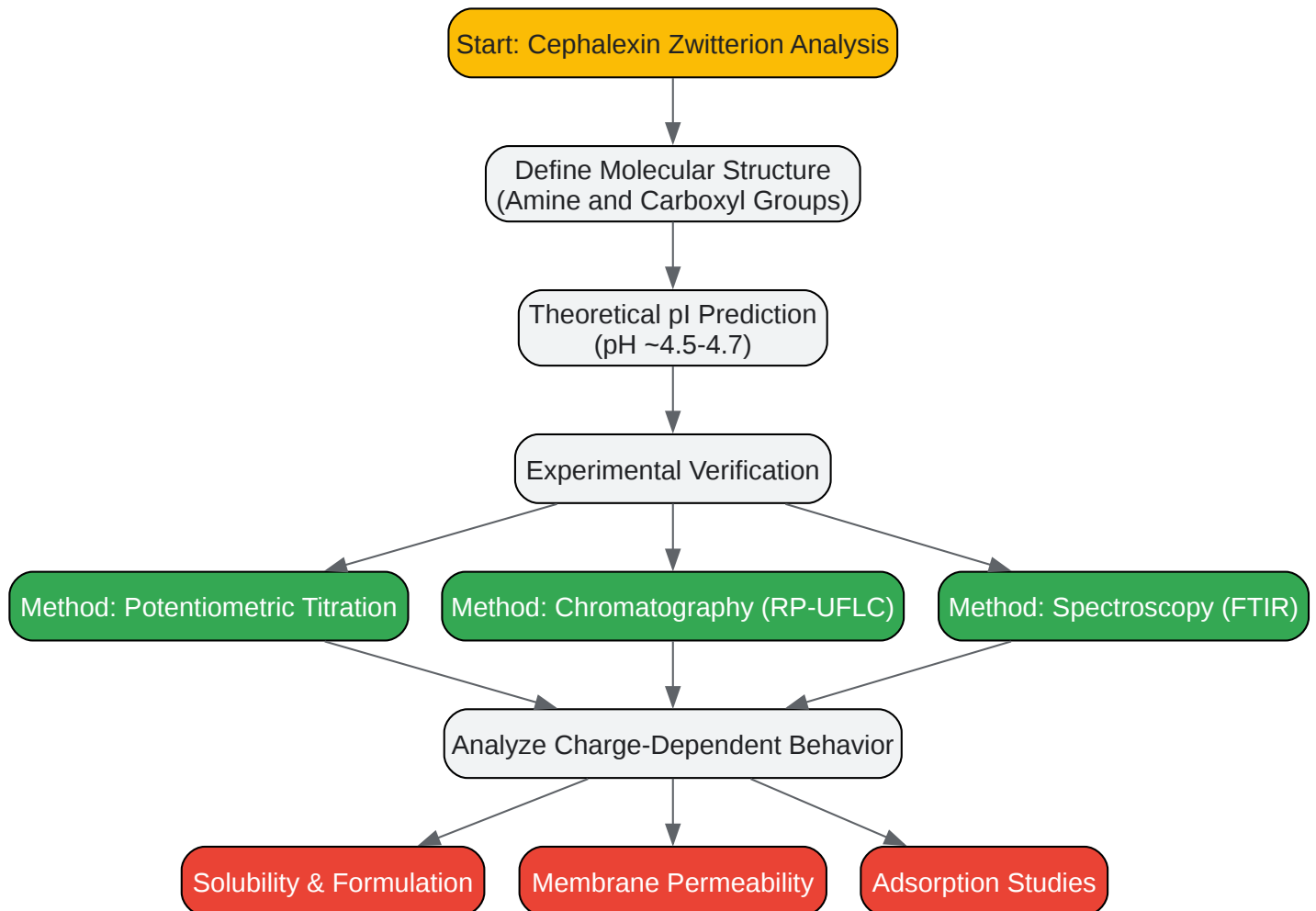
- Potentiometric Titration:** This classic method involves titrating a **cephalexin** solution with acid or base while monitoring pH. The pI is calculated as the average of the pKa values of the protonated

amine and the carboxylic acid groups [2].

- **Ion Pair Skin Transport Studies:** Experiments have investigated **cephalexin**'s permeability at different pH levels. Permeability is enhanced at pH 3.0 using specific counterions and at pH 7.0 using others, providing indirect evidence of its changing charge state and its ability to form ion pairs [2].
- **Chromatographic and Spectroscopic Analysis:** Techniques like **RP-UFLC (Ultra-Fast Liquid Chromatography)** can be used to analyze **cephalexin**. The compound's retention time shifts with mobile phase pH, reflecting changes in its hydrophobicity linked to its ionic state [3]. **FTIR (Fourier-Transform Infrared Spectroscopy)** can identify the presence of both cationic (e.g., -NH_3^+) and anionic (e.g., -COO^-) functional groups in the solid state or in solution at the pI [4] [1].
- **Point of Zero Charge (PZC) Determination for Adsorption Studies:** When studying **cephalexin** adsorption onto materials, the **point of zero charge (pHPZC)** of the adsorbent is critical. The pHPZC is determined by adding the adsorbent to solutions with varying initial pH and plotting the change in pH to find the point where $\Delta\text{pH}=0$. Adsorption of the zwitterionic **cephalexin** is often highest near the adsorbent's pHPZC, where electrostatic interactions are strongest [4].

Logical Workflow for Property Analysis

The diagram below outlines a logical workflow for investigating **cephalexin**'s zwitterion properties, connecting key concepts and experimental approaches.



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Key Implications for Research and Development

- **Pharmaceutical Development:** The low solubility at the isoelectric point is a critical factor in designing oral solid dosage forms, as it can limit dissolution and absorption [1].
- **Drug Permeability:** The zwitterionic nature allows **cephalexin** to form ion pairs with lipophilic counterions, a strategy that can be used to enhance its skin permeability for transdermal delivery [2].

- **Environmental Remediation:** Understanding **cephalexin's** charge is vital for developing effective water treatment adsorbents, as adsorption capacity is highly dependent on the antibiotic's ionic state and the adsorbent's surface charge at a given pH [5] [4].

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